

Unveiling Juncuenin A: A Technical Guide to the Cytotoxic Dihydrophenanthrene Juncusol

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Compound of Interest

Compound Name: Juncuenin A

Cat. No.: B15295348

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Introduction

Juncuenin A, more commonly known in the scientific literature as juncusol, is a naturally occurring dihydrophenanthrene that has garnered significant interest for its cytotoxic and antimicrobial properties. First isolated from the estuarine marsh plant *Juncus roemerianus*, this compound has become a focal point for studies exploring novel anticancer and antimicrobial agents. This technical guide provides a comprehensive overview of the chemical structure, biological activity, and experimental methodologies related to juncusol, presenting key data in a structured format to facilitate research and development efforts.

Chemical Structure and Properties

Juncusol is a tricyclic aromatic compound belonging to the phenanthrene class. Its core structure is a 9,10-dihydrophenanthrene skeleton substituted with hydroxyl, methyl, and vinyl groups.

Systematic IUPAC Name: 5-ethenyl-1,6-dimethyl-9,10-dihydrophenanthrene-2,7-diol[1]

Chemical Formula: $C_{18}H_{18}O_2$ [1]

Molecular Weight: 266.34 g/mol [2]

CAS Number: 62023-90-9[1]

The presence of hydroxyl groups and a vinyl substituent are key features contributing to its biological activity. The planarity of the aromatic rings and the stereochemistry of the dihydrophenanthrene core are also crucial for its interaction with biological targets.

Biological Activity

Juncusol has demonstrated a range of biological activities, with its cytotoxic and antimicrobial effects being the most extensively studied.

Cytotoxic Activity

Juncusol exhibits significant cytotoxicity against various cancer cell lines. This activity is believed to be a key contributor to its potential as an antineoplastic agent. The flow cytometric cell-cycle analysis of juncusol revealed that treatment of HeLa cells for 24 hours led to an increase in the cell population in the G2/M and sub-G1 phases, suggesting an induction of apoptosis.^[3]

Cell Line	Activity	IC ₅₀ / ED ₅₀	Reference
Human Epidermoid Nasopharynx Carcinoma (KB)	Cytotoxic	ED ₅₀ = 0.3 µg/mL	^[4]
Human Cervical Cancer (HeLa)	Antiproliferative	IC ₅₀ = 0.5 µM	^[4]
Human Lymphoblastic Leukemia (CCRF- CEM)	Cytotoxic	IC ₅₀ = 9.3 µg/mL	^[5]
Mouse Melanoma (B- 16)	Cytotoxic	IC ₅₀ = 17.5 µg/mL	^[5]
Mouse Lymphocytic Leukemia (L-1210)	Cytotoxic	IC ₅₀ = 10.2 µg/mL	^[5]

Antimicrobial Activity

Juncusol has also been shown to possess antimicrobial properties, particularly against Gram-positive bacteria. This broadens its potential therapeutic applications beyond oncology. The antimicrobial activity is thought to be related to its phenolic nature.^{[5][6]}

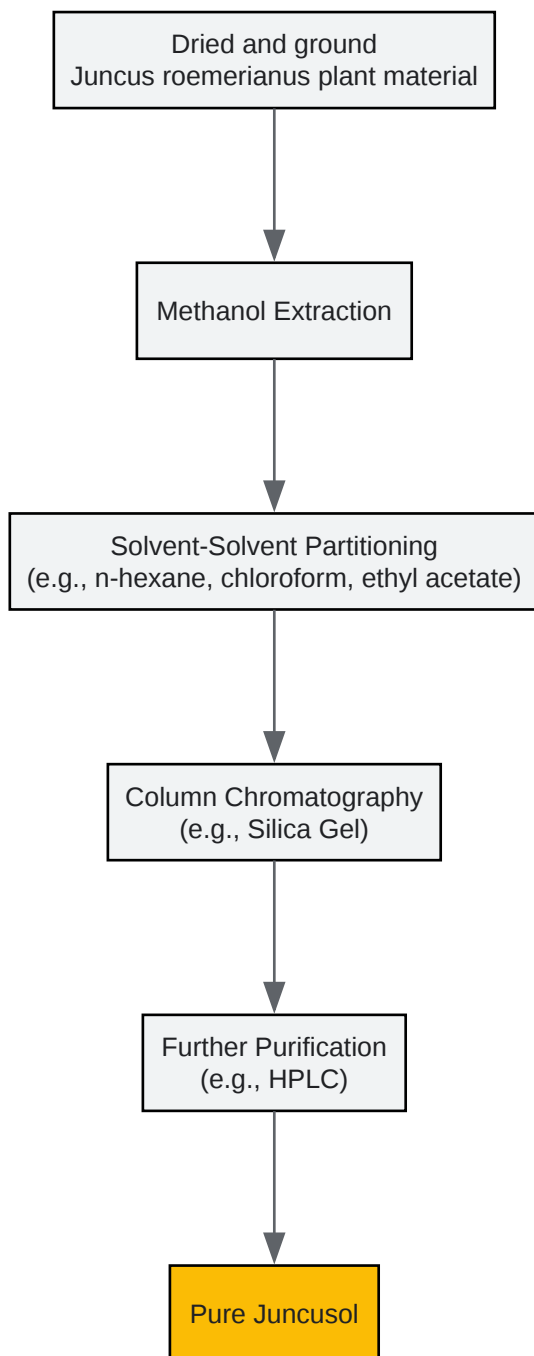
Microorganism	Activity	Reference
Bacillus subtilis	Antimicrobial	^[6]
Staphylococcus aureus	Antimicrobial	^[6]

Experimental Protocols

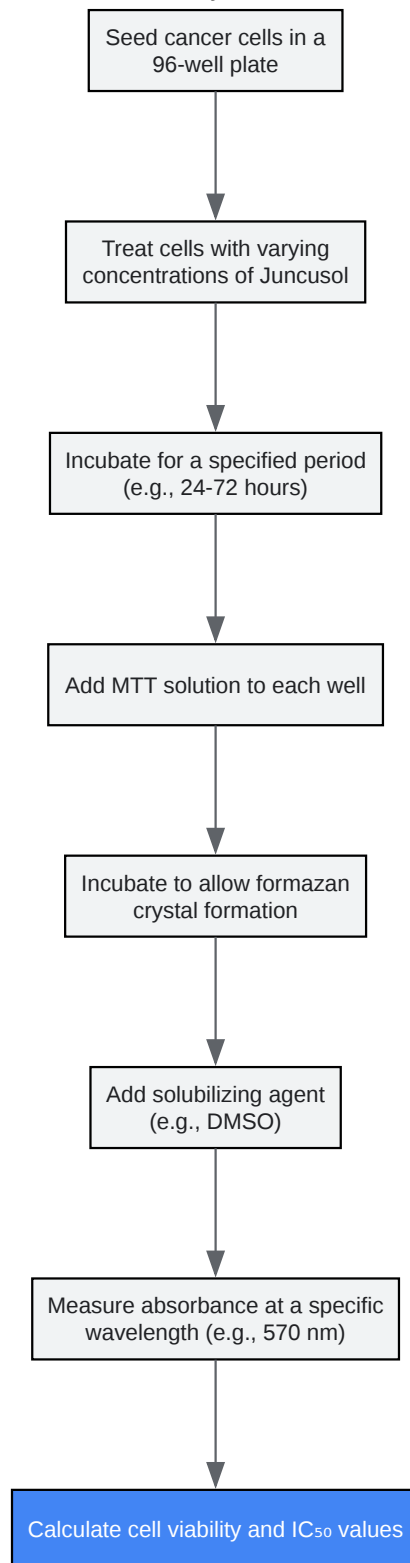
Isolation of Juncusol from *Juncus roemerianus*

The original isolation of juncusol was reported by D. Howard Miles and his team in 1977. The general workflow for the isolation of phenanthrenes from *Juncus* species is outlined below.

General Workflow for Juncusol Isolation



MTT Assay Workflow

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